

Technical Guide: 1,4,7,10-Tetrabenzyl-1,4,7,10-tetraazacyclododecane

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Compound of Interest

Compound Name: 1,4,7,10-Tetrabenzyl-1,4,7,10-tetraazacyclododecane

Cat. No.: B173376

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and characterization of **1,4,7,10-Tetrabenzyl-1,4,7,10-tetraazacyclododecane**. This macrocyclic compound serves as a crucial intermediate in the synthesis of various derivatives with applications in coordination chemistry, catalysis, and the development of therapeutic and diagnostic agents.

Core Quantitative Data

The key physicochemical properties of **1,4,7,10-Tetrabenzyl-1,4,7,10-tetraazacyclododecane** are summarized in the table below for easy reference and comparison.

Property	Value
Molecular Weight	532.78 g/mol
Monoisotopic Mass	532.3566 g/mol
Molecular Formula	C ₃₆ H ₄₄ N ₄
CAS Number	18084-64-5
Appearance	White to off-white crystalline powder
Melting Point	143 - 147 °C
Purity	≥ 97% (HPLC)

Synthesis and Characterization

The synthesis of **1,4,7,10-Tetrabenzyl-1,4,7,10-tetraazacyclododecane** is typically achieved through the N-alkylation of 1,4,7,10-tetraazacyclododecane (cyclen) with benzyl bromide. The following section details a common experimental protocol for its synthesis and characterization.

Experimental Protocol: Synthesis of 1,4,7,10-Tetrabenzyl-1,4,7,10-tetraazacyclododecane

Materials:

- 1,4,7,10-tetraazacyclododecane (cyclen)
- Benzyl bromide
- Potassium carbonate (K₂CO₃)
- Acetonitrile (CH₃CN)
- Dichloromethane (CH₂Cl₂)
- Saturated sodium bicarbonate solution
- Saturated sodium chloride solution (brine)

- Anhydrous sodium sulfate (Na_2SO_4)

Procedure:

- Reaction Setup: In a round-bottom flask, dissolve 1,4,7,10-tetraazacyclododecane in acetonitrile.
- Addition of Reagents: Add an excess of potassium carbonate to the solution, followed by the slow addition of at least four equivalents of benzyl bromide.
- Reaction Conditions: The reaction mixture is stirred vigorously at room temperature for an extended period, typically 24 to 48 hours, to ensure complete tetra-alkylation.
- Workup: After the reaction is complete, the solvent is removed under reduced pressure. The resulting residue is partitioned between dichloromethane and water.
- Purification: The organic layer is washed sequentially with saturated sodium bicarbonate solution and brine. It is then dried over anhydrous sodium sulfate, filtered, and the solvent is evaporated to yield the crude product.
- Recrystallization: The crude **1,4,7,10-Tetrabenzyl-1,4,7,10-tetraazacyclododecane** can be further purified by recrystallization from a suitable solvent system, such as ethanol/tetrahydrofuran, to obtain a white crystalline solid.[\[1\]](#)

Characterization Methods

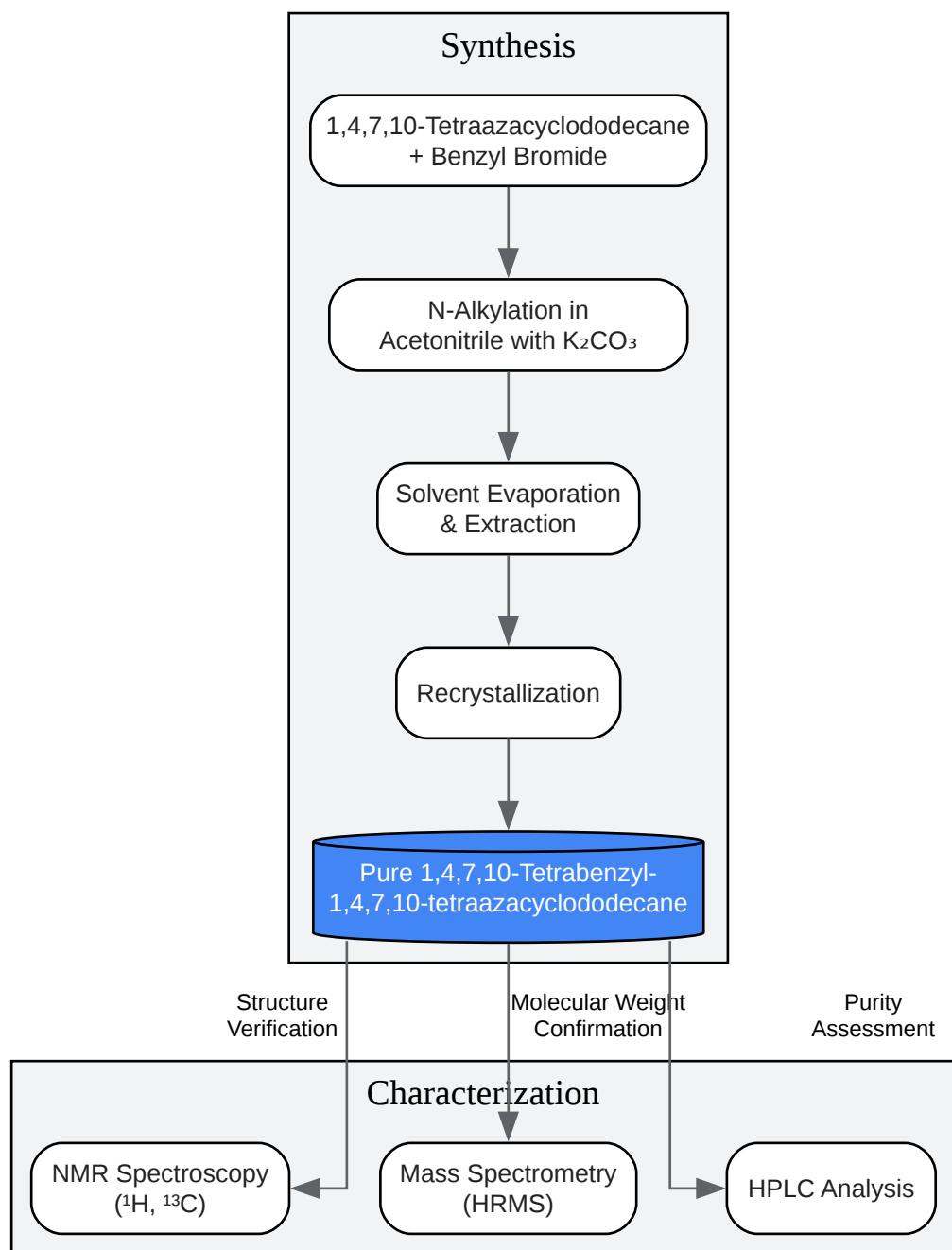
The identity and purity of the synthesized compound are confirmed using various analytical techniques:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR spectroscopy are used to confirm the chemical structure. The ^1H NMR spectrum in CDCl_3 typically shows characteristic signals for the aromatic protons of the benzyl groups, the benzylic methylene protons, and the protons of the cyclen ring.[\[2\]](#)
- Mass Spectrometry (MS): High-resolution mass spectrometry (HRMS) is employed to determine the exact mass of the molecule, confirming its elemental composition.[\[2\]](#)

- High-Performance Liquid Chromatography (HPLC): HPLC is used to assess the purity of the final product. A purity of greater than 97% is generally expected for research applications.

Logical Workflow for Synthesis and Characterization

The following diagram illustrates the general workflow for the synthesis and subsequent characterization of **1,4,7,10-Tetrabenzyl-1,4,7,10-tetraazacyclododecane**.



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Caption: Workflow for the synthesis and characterization of the target compound.

Applications in Research and Development

1,4,7,10-Tetrabenzyl-1,4,7,10-tetraazacyclododecane is a versatile precursor for the synthesis of various functionalized macrocycles. The benzyl groups can be removed through

catalytic hydrogenolysis to yield the parent cyclen, which can then be further modified.[\[2\]](#) This makes it a valuable starting material for:

- MRI Contrast Agents: The cyclen core is a key component of chelators for gadolinium(III), used in magnetic resonance imaging.
- Radiopharmaceuticals: Derivatives are used to chelate radioactive isotopes for diagnostic imaging and targeted radiotherapy.
- Catalysis: The macrocyclic framework can be incorporated into catalysts for various organic transformations.
- Supramolecular Chemistry: It serves as a building block for the construction of complex host-guest systems and molecular sensors.

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References

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